

# Application Notes: Cinnamaldehyde as a Green Corrosion Inhibitor

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## Compound of Interest

Compound Name: *Cinnamaldehyde oxime*

Cat. No.: *B7722432*

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## 1. Introduction

Corrosion is a significant challenge across numerous industries, leading to material degradation and substantial economic losses. The use of chemical inhibitors is a primary strategy for mitigating corrosion. Cinnamaldehyde ( $C_9H_8O$ ), the primary component of cinnamon bark oil, has emerged as a promising "green" corrosion inhibitor. Its advantages include being environmentally friendly, biodegradable, readily available, and non-toxic. Cinnamaldehyde has demonstrated high inhibition efficiency for various metals, particularly mild steel, in aggressive acidic and saline environments. Its effectiveness is attributed to its molecular structure, which includes a conjugated  $\pi$ -electron system and an aldehyde functional group that facilitate strong adsorption onto metal surfaces.

## 2. Mechanism of Action

The primary mechanism by which cinnamaldehyde inhibits corrosion is through the adsorption of its molecules onto the metal surface, forming a protective barrier film. This film isolates the metal from the corrosive medium, thereby hindering the electrochemical reactions of corrosion (both anodic dissolution of the metal and cathodic hydrogen evolution).

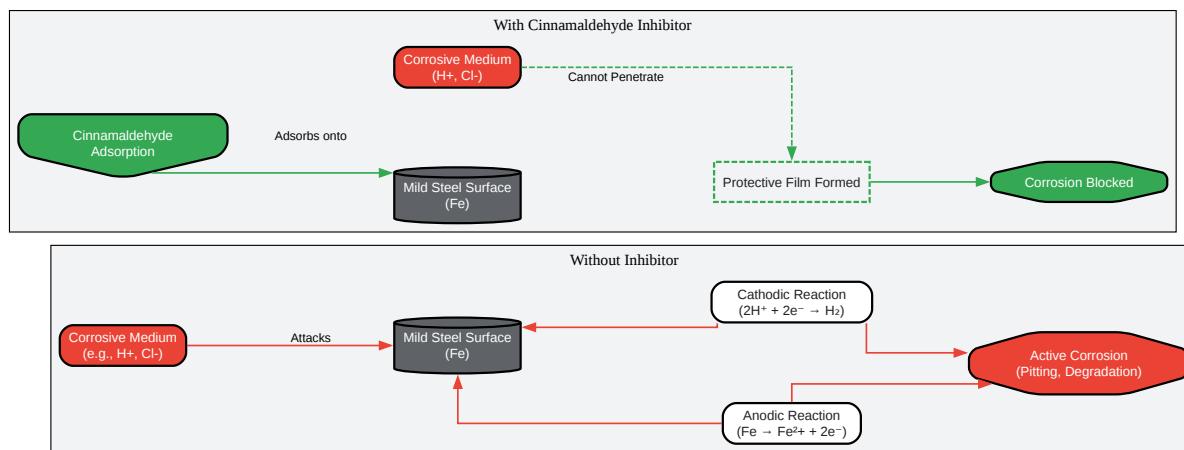
Key aspects of the mechanism include:

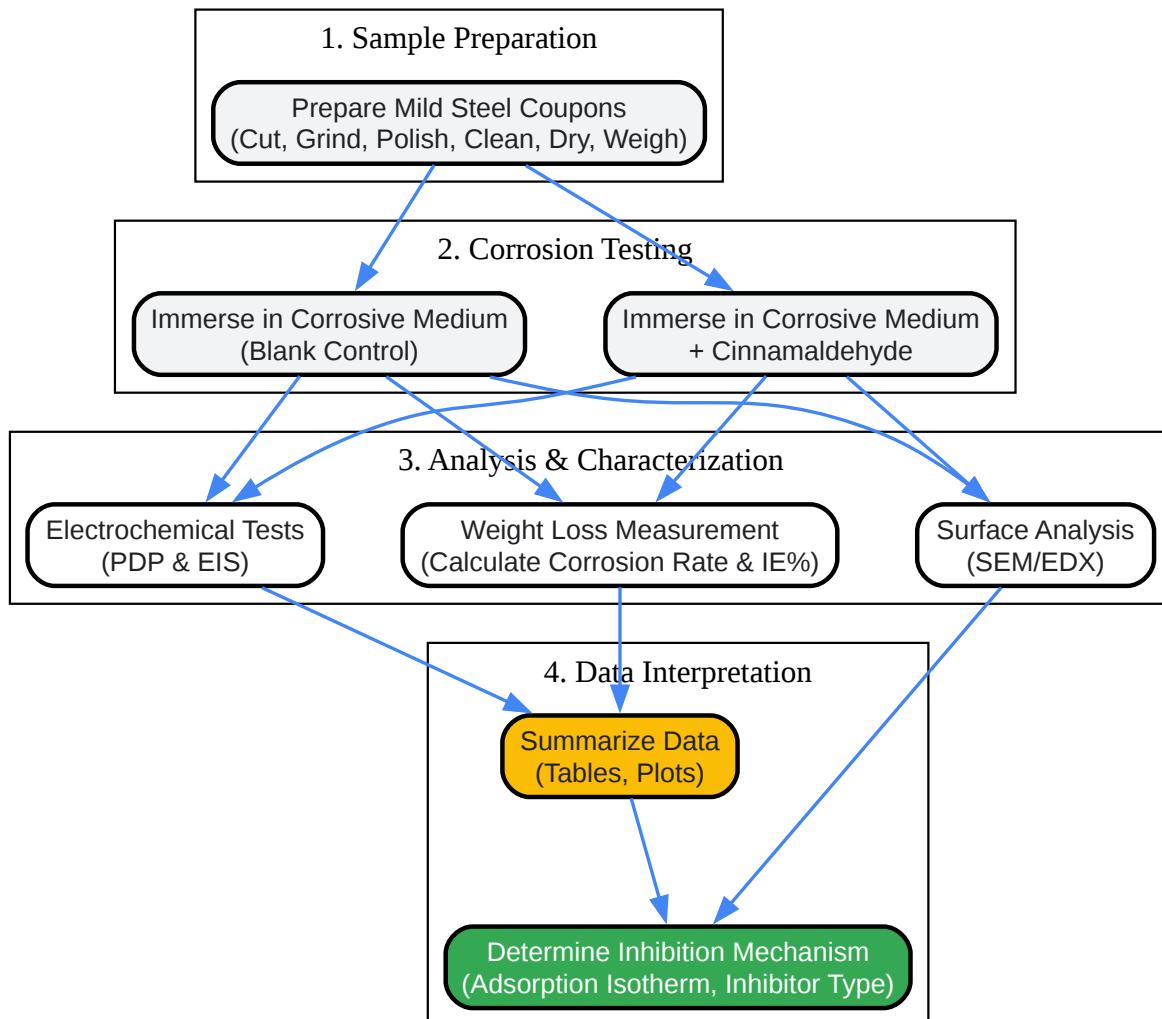
- Adsorption: The process involves the interaction of the inhibitor's functional groups and  $\pi$ -electrons with the d-orbitals of the metal. Adsorption can be classified as physisorption

(electrostatic interaction) or chemisorption (charge sharing or transfer), and often follows the Langmuir adsorption isotherm.

- Mixed-Type Inhibition: Electrochemical studies reveal that cinnamaldehyde functions as a mixed-type inhibitor. It suppresses both the anodic (metal dissolution) and cathodic (hydrogen evolution) reaction rates by blocking the active sites on the metal surface.
- Protective Film Formation: The adsorbed cinnamaldehyde molecules create a hydrophobic layer that prevents corrosive species (like  $H^+$  and  $Cl^-$  ions) from reaching the metal surface. Scanning Electron Microscopy (SEM) observations confirm the formation of a smoother, protected surface in the presence of the inhibitor compared to the pitted surface of an uninhibited metal.

Diagram: Corrosion Inhibition Mechanism





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